

The Discovery and Development of (R)-BAY1238097: A Technical Guide

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Compound of Interest

Compound Name: (R)-BAY1238097

Cat. No.: B10800627

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-BAY1238097 is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins.^[1] BET proteins, including BRD2, BRD3, BRD4, and the testis-specific BRDT, are epigenetic readers that play a crucial role in the regulation of gene transcription. They recognize and bind to acetylated lysine residues on histone tails, thereby recruiting transcriptional machinery to specific gene promoters and enhancers. In various cancers, the aberrant activity of BET proteins, particularly BRD4, is implicated in driving the expression of key oncogenes such as MYC.^{[2][3]} **(R)-BAY1238097** was developed to disrupt this interaction and thereby offer a therapeutic strategy for cancers dependent on BET protein function. This technical guide provides an in-depth overview of the discovery, mechanism of action, preclinical development, and early clinical evaluation of **(R)-BAY1238097**.

Discovery and Synthesis

While the specific synthetic route for **(R)-BAY1238097** is proprietary to Bayer, a plausible synthesis can be postulated based on the known chemistry of analogous BET inhibitors. The

core scaffold of many BET inhibitors consists of a heterocyclic system that mimics the acetylated lysine side chain, enabling it to dock into the binding pocket of the bromodomains.

A general synthetic approach for similar compounds often involves a multi-step synthesis. For instance, a key step could be a multicomponent reaction to assemble a core heterocyclic structure, followed by a Suzuki coupling to introduce necessary aryl or heteroaryl substituents. The final steps would likely involve modifications to optimize potency, selectivity, and pharmacokinetic properties.

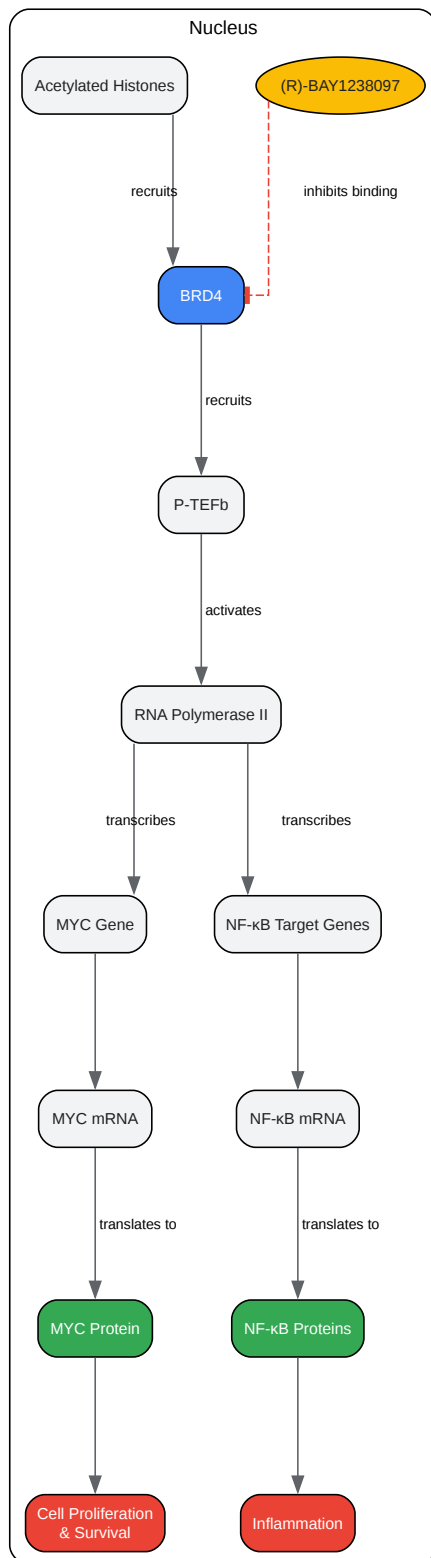
Mechanism of Action

(R)-BAY1238097 exerts its anti-neoplastic effects by competitively binding to the acetylated lysine-binding pockets of BET bromodomains. This prevents the recruitment of transcriptional regulators, leading to the suppression of key oncogenes.^[1]

Signaling Pathway

The primary mechanism of action of **(R)-BAY1238097** involves the disruption of BRD4-mediated transcription. This leads to the downregulation of the master oncogene MYC and its downstream targets, which are critical for cell proliferation and survival.^[4] Additionally, preclinical studies have shown that BAY1238097 affects the NF-κB, TLR, and JAK/STAT signaling pathways.^{[2][5]}

Mechanism of Action of (R)-BAY1238097

[Click to download full resolution via product page](#)Mechanism of action of **(R)-BAY1238097**.

Preclinical Development

In Vitro Activity

(R)-BAY1238097 has demonstrated potent anti-proliferative activity in a variety of hematological cancer cell lines.

Cell Line Type	Median IC50 (nmol/L)	Reference
Lymphoma-derived cell lines	70 - 208	[2] [6]
Acute Myeloid Leukemia (AML)	<100	[7]
Multiple Myeloma (MM)	<100	[7]

In Vivo Efficacy

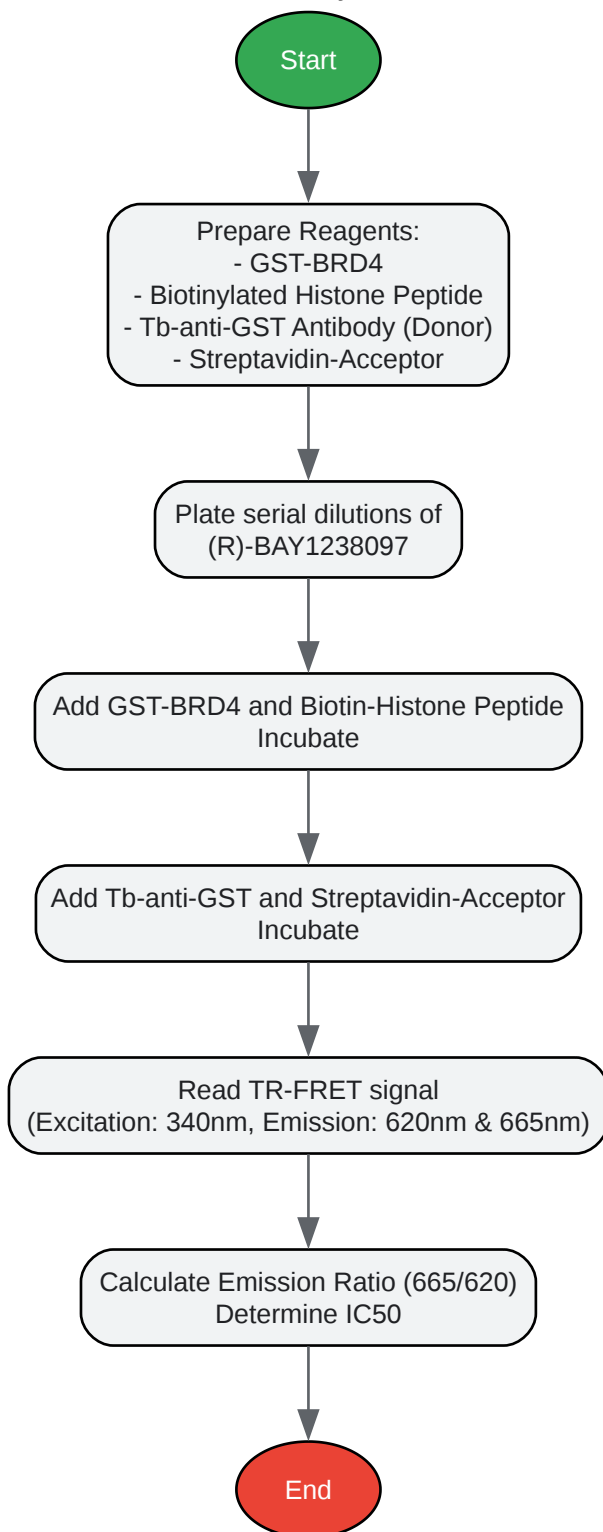
The in vivo anti-tumor activity of **(R)-BAY1238097** was evaluated in xenograft models of diffuse large B-cell lymphoma (DLBCL). The compound demonstrated strong single-agent efficacy in these models.[\[2\]](#)[\[5\]](#) In various disease models, **(R)-BAY1238097** was well-tolerated at doses of 10-15 mg/kg administered daily.[\[7\]](#)

Experimental Protocols

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

This assay is used to measure the binding affinity of **(R)-BAY1238097** to BET bromodomains.

TR-FRET Assay Workflow

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TR-FRET Assay Workflow.

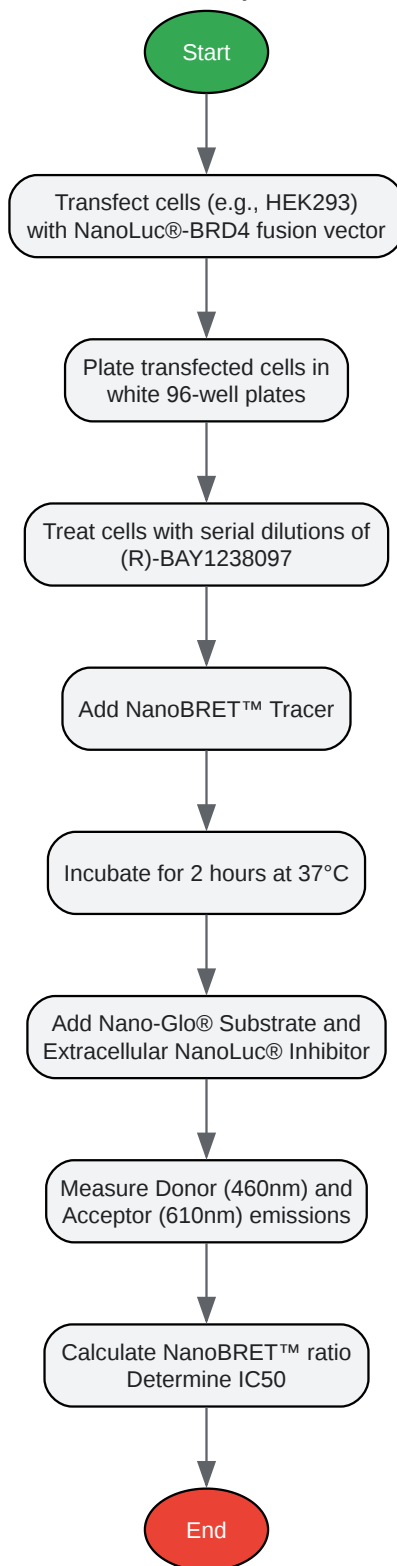
Protocol:

- **Reagent Preparation:** Prepare solutions of GST-tagged BRD4 protein, a biotinylated histone H4 peptide, a terbium-labeled anti-GST antibody (donor), and a streptavidin-conjugated fluorophore (acceptor) in assay buffer.
- **Compound Plating:** In a 384-well plate, dispense serial dilutions of **(R)-BAY1238097**.
- **Incubation:** Add a mixture of GST-BRD4 and the biotinylated histone peptide to the wells and incubate to allow for inhibitor binding to BRD4.
- **Detection:** Add a mixture of the terbium-labeled anti-GST antibody and the streptavidin-conjugated acceptor. Incubate for 1-2 hours at room temperature, protected from light.
- **Readout:** Measure the time-resolved fluorescence at both the donor (620 nm) and acceptor (665 nm) emission wavelengths using a suitable plate reader.
- **Data Analysis:** Calculate the ratio of the acceptor to donor emission. A decrease in this ratio indicates displacement of the histone peptide by the inhibitor. Determine the IC₅₀ value from the dose-response curve.

NanoBRET™ Target Engagement Assay

This assay measures the ability of **(R)-BAY1238097** to engage its target, BRD4, within living cells.

NanoBRET Assay Workflow



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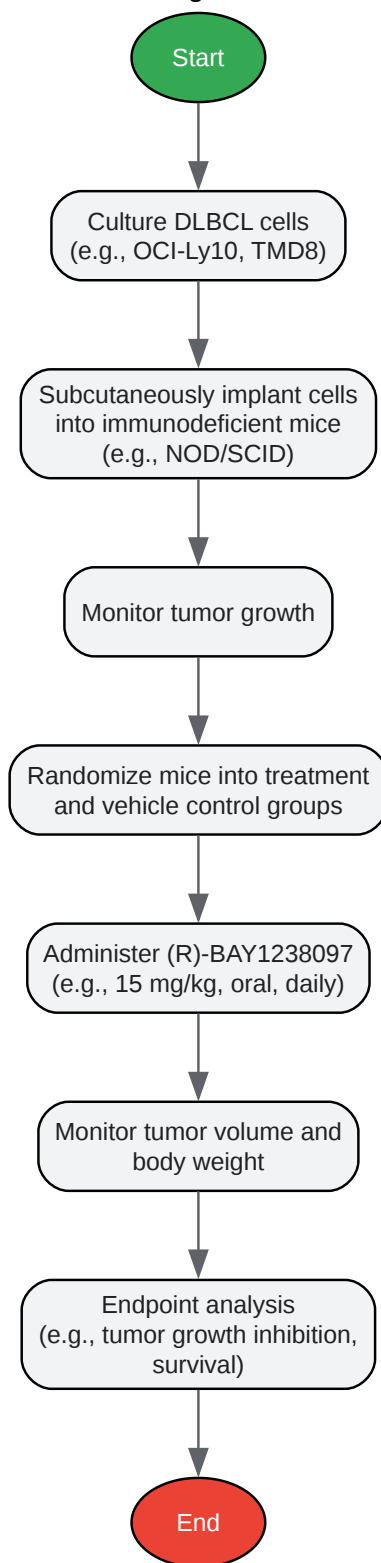
NanoBRET™ Assay Workflow.

Protocol:

- **Cell Transfection:** Transfect a suitable cell line (e.g., HEK293) with a plasmid encoding a fusion of BRD4 and NanoLuc® luciferase.
- **Cell Plating:** Plate the transfected cells in white, opaque 96-well plates and allow them to adhere.
- **Compound Treatment:** Treat the cells with a range of concentrations of **(R)-BAY1238097**.
- **Tracer Addition:** Add a cell-permeable fluorescent tracer that binds to the BRD4 bromodomain.
- **Incubation:** Incubate the plate for approximately 2 hours at 37°C to allow the system to reach equilibrium.
- **Substrate Addition:** Add the Nano-Glo® substrate and an extracellular NanoLuc® inhibitor.
- **Readout:** Measure the luminescence at both the donor (NanoLuc®, ~460 nm) and acceptor (tracer, >600 nm) wavelengths.
- **Data Analysis:** Calculate the BRET ratio. A decrease in the ratio signifies that the test compound is engaging the BRD4 target and displacing the tracer. Determine the IC50 from the resulting dose-response curve.

In Vivo Xenograft Model

In Vivo Xenograft Workflow

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In Vivo Xenograft Workflow.

Protocol:

- Cell Culture: Culture human diffuse large B-cell lymphoma (DLBCL) cells.
- Animal Model: Use immunodeficient mice, such as NOD/SCID mice.
- Tumor Implantation: Subcutaneously inject a suspension of DLBCL cells into the flank of each mouse.
- Tumor Growth Monitoring: Monitor the mice regularly for tumor formation.
- Randomization and Treatment: Once tumors reach a specified size, randomize the mice into treatment and control groups. Administer **(R)-BAY1238097** (e.g., 15 mg/kg) orally on a daily schedule. The control group receives a vehicle solution.^[7]
- Efficacy Assessment: Measure tumor volumes periodically. Monitor the body weight of the mice as an indicator of toxicity.
- Endpoint: At the end of the study, calculate the tumor growth inhibition and assess other relevant endpoints.

Clinical Development

A first-in-human, open-label, non-randomized, multicenter Phase I study (NCT02369029) was initiated to evaluate the safety, pharmacokinetics, and pharmacodynamics of **(R)-BAY1238097** in patients with advanced refractory malignancies.^[7]

Study Design and Results

Patients received oral **(R)-BAY1238097** twice weekly in 21-day cycles, with dose escalation starting at 10 mg/week.^[7] Eight patients were enrolled across three dose levels (10 mg/week, 40 mg/week, and 80 mg/week).^[7]

Dose Level	Number of Patients	Dose-Limiting Toxicities (DLTs)
10 mg/week	3	0
40 mg/week	3	0
80 mg/week	2	2 (Grade 3 vomiting, Grade 3 headache, Grade 2/3 back pain)

The most common adverse events were nausea, vomiting, headache, back pain, and fatigue. [7] The study was prematurely terminated due to the occurrence of DLTs at a dose below the targeted therapeutic exposure.[7]

Pharmacokinetics and Pharmacodynamics

Pharmacokinetic analysis indicated a linear dose response with increasing doses of **(R)-BAY1238097**. [7] Biomarker analysis showed a trend towards decreased MYC expression and increased HEXIM1 expression in response to treatment, suggesting target engagement. [7][8]

Conclusion

(R)-BAY1238097 is a potent BET inhibitor with demonstrated preclinical activity in hematological cancer models. Its mechanism of action, involving the disruption of BRD4-mediated transcription of key oncogenes, provides a strong rationale for its development as an anti-cancer agent. However, the first-in-human Phase I trial was terminated early due to a narrow therapeutic window, with dose-limiting toxicities occurring at exposures below those predicted to be efficacious. [7] This highlights the challenges in the clinical development of BET inhibitors and underscores the importance of optimizing the therapeutic index for this class of drugs. The data gathered from the development of **(R)-BAY1238097** provide valuable insights for the future design and clinical investigation of next-generation BET inhibitors.

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